

# Analytical Method for Mesotrione Residue Analysis

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## Compound Focus: Mesotrione

CAS No.: 104206-82-8

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**1. Principle** This method uses liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the selective and sensitive determination of **mesotrione** and its metabolites, **MNBA** (4-methylsulfonyl-2-nitrobenzoic acid) and **AMBA** (2-amino-4-methylsulfonylbenzoic acid) [1] [2]. Samples are extracted using efficient techniques like QuEChERS or solid-phase extraction (SPE), purified to remove matrix interferences, and analyzed via UHPLC-MS/MS in multiple reaction monitoring (MRM) mode for accurate quantification at trace levels [1] [3] [4].

**2. Scope and Applications** The protocol is validated for the analysis of **mesotrione**, **MNBA**, and **AMBA** in a variety of matrices:

- **Crops:** Rice, maize, brown rice, rice hulls [1] [3] [4]
- **Environmental samples:** Soil, field water [1] [4] [2]
- **Plant materials:** Rice plants, straw [1] [3]

## 3. Instruments and Reagents

- **UHPLC system** with a quaternary pump, autosampler, and column oven.
- **Triple quadrupole tandem mass spectrometer (MS/MS)** with an electrospray ionization (ESI) source.
- **Chromatography column:** C18 column (e.g., Acquity HSS T3, 2.1×150 mm, 5 μm) [1] [2].
- **Standards:** **Mesotrione** (purity ≥98.2%), MNBA (≥94%), AMBA (≥98%) [1].
- **Solvents:** HPLC-grade acetonitrile, methanol, formic acid, ammonium hydroxide.
- **SPE columns:** C18 or Cleanert PAX for cleanup [4] [2].

## Sample Preparation and Extraction

Proper sample preparation is critical for accurate results. The following table summarizes two effective extraction and cleanup methods.

Method	Procedure Summary	Applicable Matrices	Key Advantages
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| **Modified QuEChERS** [1] | 1. **Extract** with acetonitrile. 2. **Partition** using MgSO<sub>4</sub> & NaCl. 3. **Clean up** via dispersive-SPE (d-SPE) with PSA. | Rice plants, grains, soil, water, hulls | Quick, easy, effective, reduces solvent use, high throughput [5] | | **Solid-Phase Extraction (SPE)** [4] [2] | 1. **Extract** with ethyl acetate or 0.1% ammonia/acetonitrile. 2. **Load** onto SPE column (C18 or PAX). 3. **Elute** with methanol or acidified methanol. | Soil, water, rice plants, brown rice | Excellent cleanup for complex matrices, reduces ion suppression in MS [4] |

## UHPLC-MS/MS Analysis Conditions

### Chromatographic Conditions

- **Mobile Phase A:** 0.1% (v/v) Formic acid in water [4] [2]
- **Mobile Phase B:** 0.1% (v/v) Formic acid in acetonitrile [4] [2] or methanol [1]
- **Gradient Program:**
  - 0-2 min: 10% B
  - 2-8 min: Ramp to 90% B
  - 8-10 min: Hold at 90% B
  - 10-12 min: Re-equilibrate to 10% B
- **Flow Rate:** 0.3 - 0.4 mL/min [1] [4]
- **Injection Volume:** 2 - 5 µL [1] [4]
- **Column Temperature:** 35 - 40 °C [1] [4]

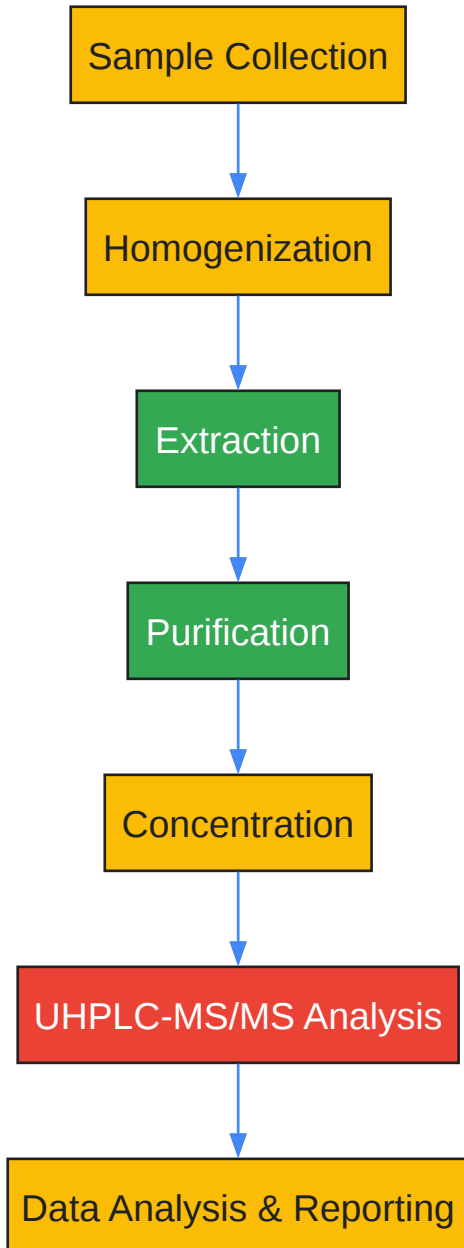
### Mass Spectrometric Conditions

- **Ionization Mode:** Electrospray Ionization (ESI), **negative mode** [1] [2]
- **Source Parameters:**
  - Capillary Voltage: 2.5 - 3.0 kV
  - Desolvation Temperature: 350 - 500 °C
  - Desolvation Gas Flow: 600 - 800 L/hr

- **MRM Transitions:**

- **Mesotrione:** 338.9 > 146.9, 338.9 > 274.9 (Quantifier) [1]
- **MNBA:** 274.0 > 135.0 [1]
- **AMBA:** 244.0 > 154.0 [1]

The following diagram illustrates the complete analytical workflow from sample collection to final residue determination:



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Figure 1. Overall workflow for *mesotrione* residue analysis.

## Method Validation and Performance

Method validation confirms that the procedure is reliable and fit for its purpose. Key performance parameters are summarized below.

Validation Parameter	Results for Mesotrione	Results for Metabolites (MNBA, AMBA)
Linearity Range	0.001 - 2.0 mg/L [4]	Up to 0.05 mg/L [1]
Limit of Detection (LOD)	0.1 µg/kg (Soil) [2], 0.005 ng [4]	0.2 - 0.3 µg/kg (Soil) [2]
Limit of Quantification (LOQ)	0.01 mg/kg (Rice) [3] [4], 0.3 µg/kg (Soil) [2]	0.6 - 1.0 µg/kg (Soil) [2]
Average Recovery	75% - 103% (across matrices) [4]	69% - 108% (across matrices) [1]
Precision (RSD)	< 8.2% [4]	< 12.9% [2]

## Application Notes

- Green Chemistry Alignment:** The modified QuEChERS method aligns with Green Sample Preparation (GSP) principles by minimizing solvent use, reducing waste, and enabling high throughput through automation and miniaturization [5].
- Metabolite Inclusion:** Always include MNBA and AMBA in the analysis. AMBA is more persistent and toxic than the parent compound and may be present in higher concentrations in soil [1] [2].
- Matrix Effects:** Use matrix-matched calibration standards (prepared in blank sample extract) to compensate for signal suppression or enhancement, ensuring accurate quantification [6].

## Troubleshooting Guide

Problem	Potential Cause	Suggested Solution
Low Recovery	Incomplete extraction or degradation	Check extraction solvent pH; use 0.1% ammonia for better metabolite recovery [2].
Poor Chromatographic Peaks	Column contamination or mobile phase issue	Flush column; prepare fresh mobile phase with high-purity solvents and additives.
High Background Noise	Inadequate sample cleanup	Optimize SPE cleanup protocol; increase washing steps [4].
Signal Suppression	Strong matrix effects	Dilute the sample extract; use a more selective cleanup sorbent (e.g., PSA) [6].

This detailed protocol provides a robust framework for accurate **mesotrione** residue analysis. For comprehensive laboratory work, always include a full validation study and run quality control samples with each batch.

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